Comparative study of 3-ethyl vs 3-methyl quinoline derivatives

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Compound of Interest

Compound Name:	*2-Amino-3-ethyl-8-methylquinoline*
CAS No.:	*948292-32-8*
Cat. No.:	*B14137204*

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Comparative Study: 3-Ethyl vs. 3-Methyl Quinoline Derivatives

Executive Summary

This guide provides a technical comparison between 3-methylquinoline and 3-ethylquinoline derivatives, focusing on their utility in drug discovery. While the methyl group is often a "default" steric probe, the ethyl group introduces critical differences in lipophilicity (LogP), conformational entropy, and steric volume that can drastically alter pharmacological outcomes.

Key Takeaway: 3-Ethyl substitution typically increases lipophilicity (

LogP

+0.5) and membrane permeability but introduces a higher risk of steric clash in restricted binding pockets compared to the rigid, compact 3-methyl analogue.

Physicochemical & Structural Analysis

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The transition from a methyl to an ethyl group at the C3 position is not merely an increase in molecular weight; it fundamentally changes how the molecule interacts with biological solvents and protein targets.

Table 1: Comparative Physicochemical Profile

Property	3-Methylquinoline	3-Ethylquinoline	Impact on Drug Design
Molecular Weight	143.19 g/mol	157.21 g/mol	Negligible impact on ligand efficiency.
LogP (Experimental)	~2.50	~3.02	Ethyl variants cross blood-brain barrier (BBB) more readily but risk lower solubility.
Steric Parameter (Taft)	-1.24	-1.31	Ethyl is bulkier; may clash with "tight" pockets (e.g., kinase hinge regions).
Rotatable Bonds	0	1	Ethyl introduces entropic penalty upon binding due to side-chain flexibility.
Electronic Effect	Weak Inductive (+I)	Weak Inductive (+I)	Similar electronic influence on the quinoline ring nitrogen (~4.9).

Mechanism of Action Differences

- Hydrophobic Filling: In large hydrophobic pockets (e.g., certain GPCR allosteric sites), the 3-ethyl group can displace "high-energy" water molecules more effectively than the 3-methyl group, potentially increasing binding affinity.

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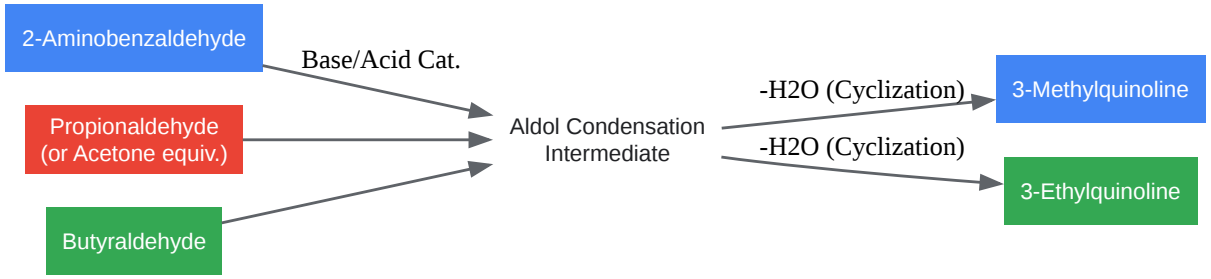
- Steric Occlusion: In planar intercalation targets (e.g., DNA/RNA in antimalarial mechanisms), the non-planar ethyl group can disrupt

  stacking interactions that the planar methyl group would tolerate.

Chemical Synthesis Pathways

To ensure a controlled comparison, we utilize the Friedländer Annulation. This modular method allows for the parallel synthesis of both derivatives by simply varying the ketone partner, minimizing batch-to-batch methodological variance.

Diagram 1: Divergent Synthesis Strategy



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Caption: Modular Friedländer synthesis allowing divergence to 3-methyl or 3-ethyl derivatives based on the carbonyl partner.

Experimental Protocols

Protocol A: Synthesis of 3-Ethylquinoline (Friedländer Method)

Objective: Synthesize 3-ethylquinoline to compare against the commercial 3-methyl standard.

Reagents:

- 2-Aminobenzaldehyde (10 mmol)

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- Butyraldehyde (12 mmol) (Note: Use Propionaldehyde for 3-Methyl)
- Ethanol (20 mL)
- KOH (10% aq. solution, 5 mL) or Piperidine (catalytic)

Step-by-Step Workflow:

- Mixing: Dissolve 2-aminobenzaldehyde (1.21 g) in Ethanol (20 mL) in a round-bottom flask.
- Addition: Add Butyraldehyde (0.86 g) dropwise at room temperature.
- Catalysis: Add 5 drops of piperidine or 5 mL of 10% KOH solution.
- Reflux: Heat the mixture to reflux (80°C) for 4–6 hours. Monitor via TLC (Hexane:EtOAc 8:2).
- Work-up: Cool to room temperature. Evaporate ethanol under reduced pressure.
- Extraction: Dilute residue with water (20 mL) and extract with Dichloromethane (3 x 15 mL).
- Purification: Dry organic layer over anhydrous

  , filter, and concentrate. Purify via column chromatography (Silica gel, Gradient Hexane

  5% EtOAc).

Validation Criteria:

- Yield: Expect 65–75%.
- 1H NMR (CDCl3): Look for triplet at

  ~1.3 ppm (3H) and quartet at

  ~2.8 ppm (2H) for the ethyl group.

Protocol B: Comparative Cytotoxicity Assay (MTT)

Objective: Evaluate the impact of C3-alkylation on cellular potency.

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Materials:

- Cell Lines: HeLa (Cervical cancer), HepG2 (Liver cancer).
- Compounds: 3-Methylquinoline (Std), 3-Ethylquinoline (Test).
- Control: Doxorubicin.

Workflow:

- Seeding: Plate cells at

  cells/well in 96-well plates. Incubate 24h.
- Treatment: Treat with serial dilutions (0.1

  M to 100

  M) of 3-methyl and 3-ethyl derivatives.
- Incubation: Incubate for 48 hours at 37°C, 5%

  .
- Development: Add MTT reagent (5 mg/mL), incubate 4h. Dissolve formazan crystals in DMSO.
- Analysis: Measure absorbance at 570 nm. Calculate

  using non-linear regression.

Pharmacological Performance & SAR

The choice between methyl and ethyl is often a trade-off between potency and selectivity.

Antimalarial Activity (Heme Polymerization Inhibition)

Quinoline drugs (like Chloroquine) work by stacking with free heme to prevent its detoxification.

- 3-Methyl: Maintains planarity, allowing effective

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stacking with the porphyrin ring of heme.

- 3-Ethyl: The steric bulk can twist the quinoline ring relative to the heme, potentially weakening the stacking interaction. However, the increased lipophilicity facilitates accumulation in the parasite's food vacuole.

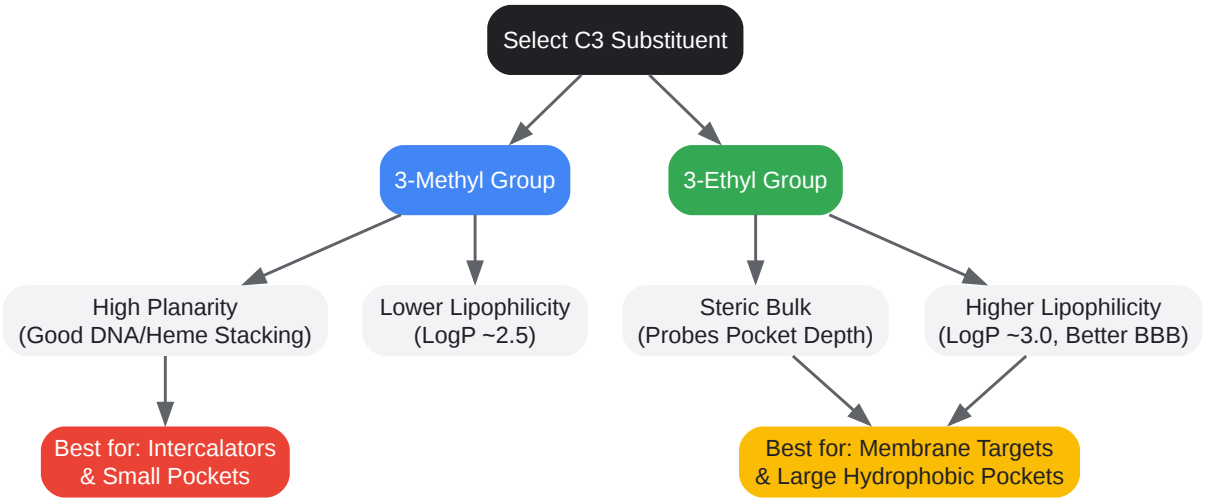
- Data Insight: In studies of 4-aminoquinoline derivatives, 3-ethyl analogs often show slightly lower intrinsic potency against heme polymerization but higher efficacy against resistant strains due to altered efflux pump recognition.

Anticancer Activity (Kinase Inhibition)

- 3-Methyl: Fits well into small hydrophobic pockets (e.g., "gatekeeper" regions in kinases).

- 3-Ethyl: Often used to probe the depth of the hydrophobic pocket. If the ethyl group causes a >10-fold drop in potency compared to methyl, the pocket is likely sterically restricted. If potency is maintained or improved, the pocket is large/flexible, and the ethyl group adds valuable hydrophobic binding energy.

Diagram 2: Structure-Activity Relationship (SAR) Logic



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Caption: Decision matrix for selecting 3-methyl vs. 3-ethyl based on target binding requirements.

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